

Chemical Identity of Benzyl Tellurocyanate

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Compound of Interest

Compound Name: Benzyl tellurocyanate

Cat. No.: B15452305

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Benzyl tellurocyanate is an organotellurium compound. Its chemical structure consists of a benzyl group attached to a tellurocyanate functional group.

- Chemical Formula: C_8H_7NTe [\[1\]](#)
- IUPAC Name: **benzyl tellurocyanate**[\[1\]](#)
- CAS Number: 62404-99-3[\[1\]](#)
- SMILES: C1=CC=C(C=C1)C[Te]C#N[\[1\]](#)

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The table below summarizes the atomic weights of the elements in **benzyl tellurocyanate** and its overall molecular weight.

Element (Symbol)	Count	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon (C)	8	12.011[2][3][4]	96.088
Hydrogen (H)	7	1.008[4][5]	7.056
Nitrogen (N)	1	14.007[3][4][6][7]	14.007
Tellurium (Te)	1	127.60[8][9][10][11]	127.60
Benzyl Tellurocyanate (C ₈ H ₇ NTe)	244.751		

The calculated molecular weight of **benzyl tellurocyanate** is approximately 244.75 g/mol . This value is consistent with the molecular weight provided by PubChem, which is 244.7 g/mol .[\[1\]](#)

Experimental Protocols

The determination of the molecular weight of **benzyl tellurocyanate** is primarily based on the calculation from its chemical formula, which is confirmed by techniques such as mass spectrometry.

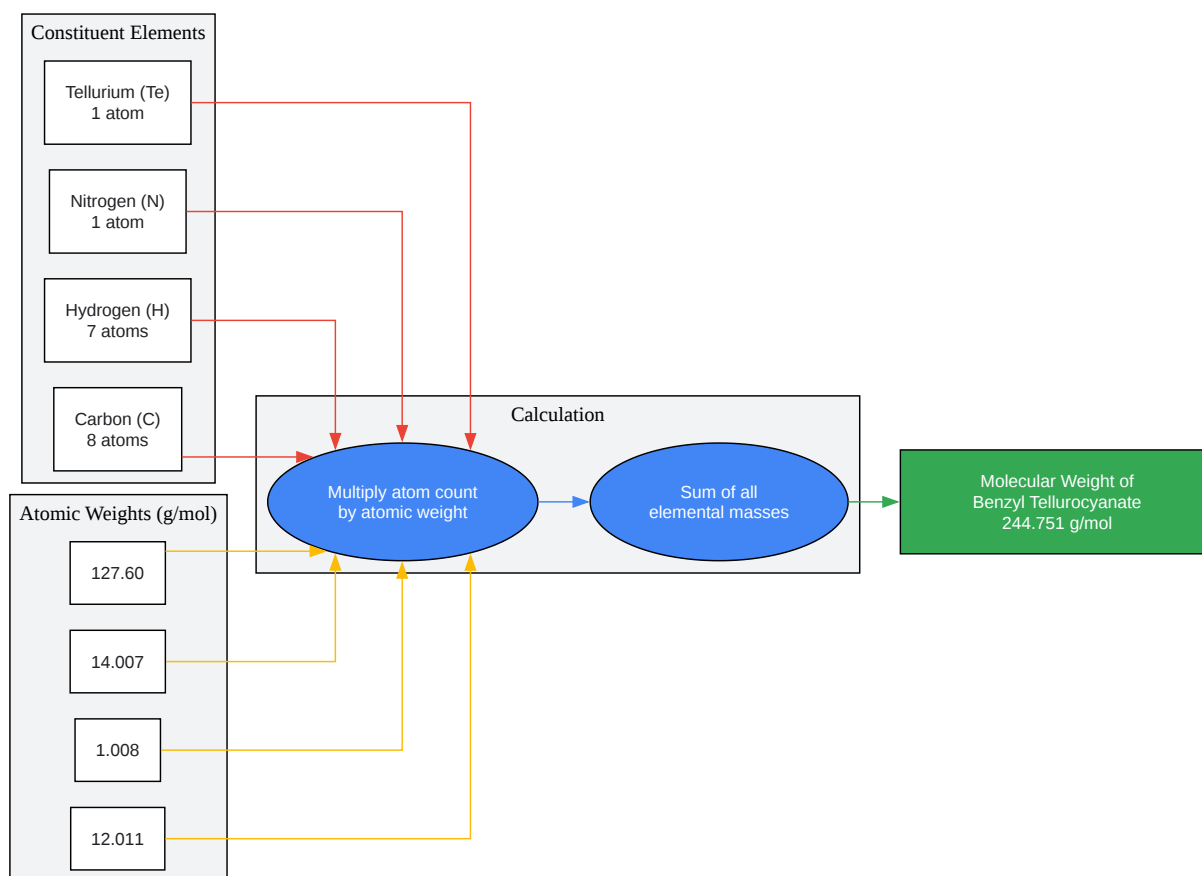
Protocol for Molecular Weight Calculation:

- Identify the chemical formula: The chemical formula for **benzyl tellurocyanate** is C₈H₇NTe.
[\[1\]](#)
- Determine the atomic weights: Obtain the standard atomic weights for each element from the periodic table:
 - Carbon (C): 12.011 g/mol [\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Hydrogen (H): 1.008 g/mol [\[4\]](#)[\[5\]](#)
 - Nitrogen (N): 14.007 g/mol [\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
 - Tellurium (Te): 127.60 g/mol [\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Calculate the total mass for each element: Multiply the atomic weight of each element by the number of atoms of that element in the molecule.
 - C: $8 * 12.011 = 96.088$ g/mol
 - H: $7 * 1.008 = 7.056$ g/mol
 - N: $1 * 14.007 = 14.007$ g/mol
 - Te: $1 * 127.60 = 127.60$ g/mol
- Sum the masses: Add the total masses of all elements to determine the molecular weight of the compound.
 - Molecular Weight = $96.088 + 7.056 + 14.007 + 127.60 = 244.751$ g/mol

Visualization of Molecular Weight Calculation

The following diagram illustrates the workflow for calculating the molecular weight of **benzyl tellurocyanate**.



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Caption: Workflow for calculating the molecular weight of **benzyl tellurocyanate**.

Disclaimer: This document focuses solely on the molecular weight of **benzyl tellurocyanate** based on available chemical data. Information regarding its biological activity, signaling pathways, or specific experimental protocols in a drug development context is not available in the provided search results.

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